

# Citronellyl formate chemical properties and structure

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## Compound of Interest

Compound Name: *Citronellyl formate*

Cat. No.: B3431934

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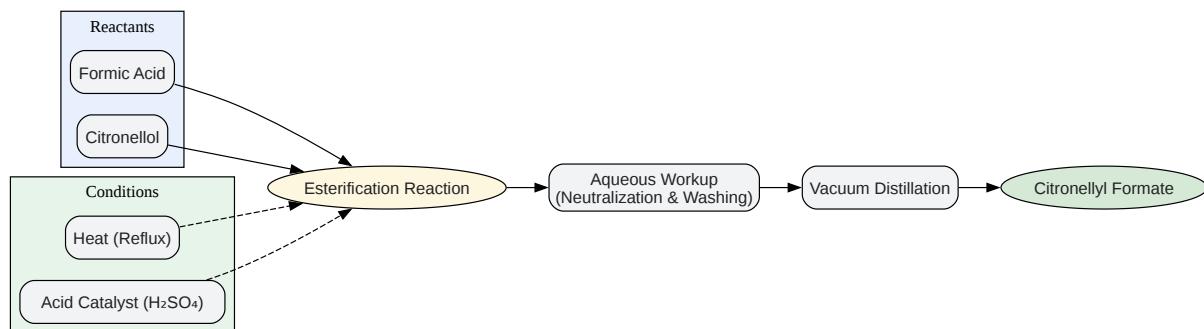
An In-Depth Technical Guide to **Citronellyl Formate**: Chemical Properties, Structure, and Applications

## Introduction

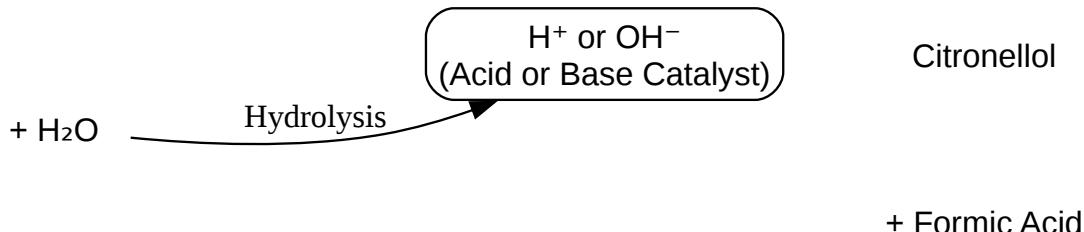
**Citronellyl formate** (CAS No. 105-85-1) is a monoterpenoid and a carboxylic ester of significant interest in the fields of fragrance, flavor, and synthetic chemistry.<sup>[1][2]</sup> As the formate ester of citronellol, it possesses a distinct and powerful olfactory profile, characterized by fresh, rosy, and fruity notes with green, leafy undertones.<sup>[3][4]</sup> This aromatic chemical is found naturally in several essential oils, most notably geranium oil, where it can constitute up to 12% of the oil's composition, as well as in the oils of plants like the Bourbon rose and Mexican cypress.<sup>[5][6]</sup> Its unique scent profile and stability make it a valuable component in fine fragrances, personal care products, and as a flavoring agent.<sup>[7][8]</sup> This guide provides a comprehensive technical overview of its chemical structure, physicochemical properties, synthesis, reactivity, and applications for researchers and industry professionals.

## Chemical Structure and Stereochemistry

**Citronellyl formate**, systematically named 3,7-dimethyloct-6-en-1-yl formate, is a C11 isoprenoid.<sup>[1]</sup> The structure features a ten-carbon backbone derived from citronellol, with a formate group ester-linked to the primary alcohol. An asymmetric carbon at the C3 position results in the existence of stereoisomers, though the racemic mixture is most commonly used in commercial applications.<sup>[5]</sup>



### Citronellyl Formate



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